

# An In-depth Technical Guide to RS14203: A Selective Phosphodiesterase 4 Inhibitor

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## Compound of Interest

Compound Name: RS14203

Cat. No.: B1680052

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## Abstract

**RS14203** is a potent and selective inhibitor of phosphodiesterase type 4 (PDE4), an enzyme crucial in the regulation of intracellular cyclic adenosine monophosphate (cAMP) levels. By preventing the degradation of cAMP, **RS14203** modulates various downstream signaling pathways, leading to a range of physiological effects. This technical guide provides a comprehensive overview of the chemical structure, properties, mechanism of action, and key experimental findings related to **RS14203**. Detailed experimental protocols and visualizations of relevant biological pathways are included to support further research and drug development efforts.

## Chemical Structure and Properties

**RS14203**, with the IUPAC name 8-(3-nitrophenyl)-6-(pyridin-4-ylmethyl)pyrido[2,3-d]pyridazin-5(6H)-one, is a small molecule with the chemical formula C<sub>19</sub>H<sub>13</sub>N<sub>5</sub>O<sub>3</sub>.<sup>[1]</sup> Its molecular structure is characterized by a pyridopyridazinone core substituted with a nitrophenyl group and a pyridinylmethyl group.

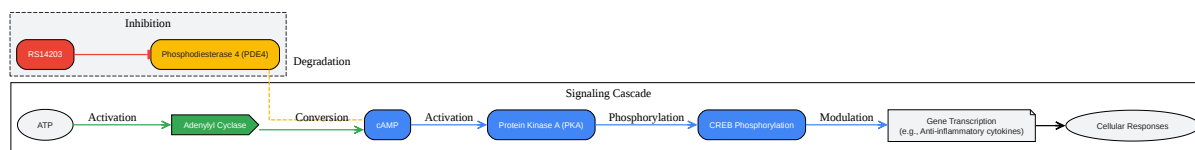
Table 1: Chemical Properties of **RS14203**

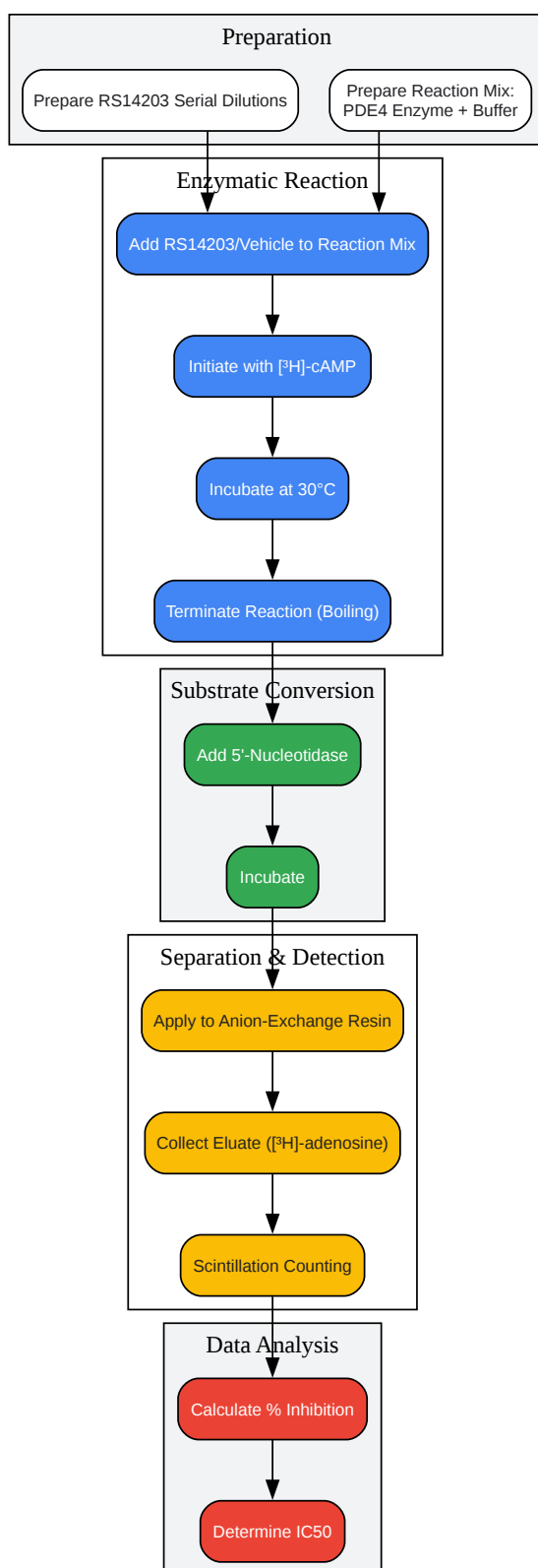
Property	Value	Reference
IUPAC Name	8-(3-nitrophenyl)-6-(pyridin-4-ylmethyl)pyrido[2,3-d]pyridazin-5(6H)-one	[1]
CAS Number	150347-75-4	[1]
Molecular Formula	C19H13N5O3	[1]
Molecular Weight	359.34 g/mol	[1]
SMILES	<chem>O=C1C2=CC=CN=C2C(C3=C C=CC(--INVALID-LINK-- =O)=C3)=NN1CC4=CC=NC=C 4</chem>	[1]

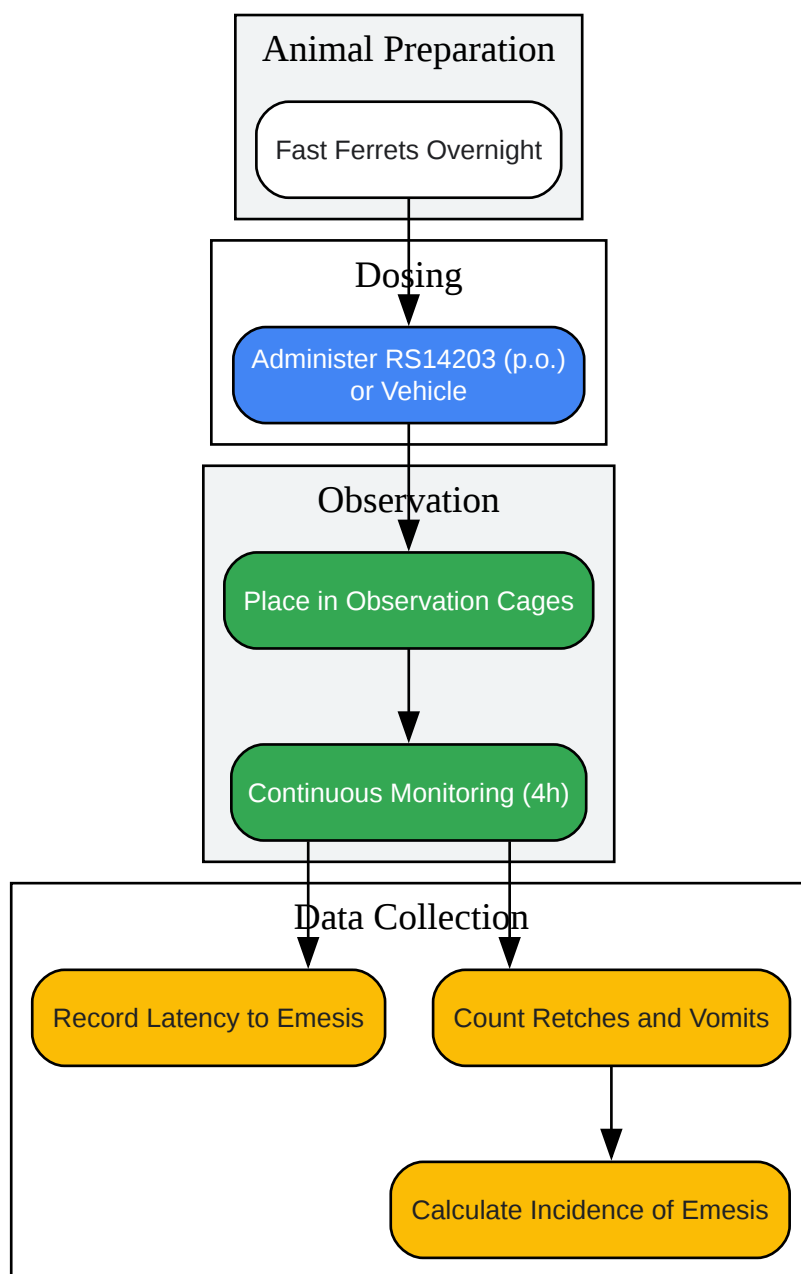
## Mechanism of Action: PDE4 Inhibition and Downstream Signaling

**RS14203** exerts its biological effects through the selective inhibition of phosphodiesterase type 4 (PDE4). PDE4 is a key enzyme responsible for the hydrolysis of cAMP, a ubiquitous second messenger involved in numerous cellular processes. By inhibiting PDE4, **RS14203** leads to an accumulation of intracellular cAMP. This increase in cAMP levels activates downstream effectors, primarily Protein Kinase A (PKA).

Activated PKA can then phosphorylate a variety of substrate proteins, leading to the modulation of diverse signaling pathways. These pathways are involved in inflammation, neurotransmission, and other physiological functions.







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## References

- 1. medchemexpress.com [medchemexpress.com]
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